

Technical Guide: Biological Activity & Applications of 4-(4-Formyl-3-methoxyphenoxy)butanamide

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Compound of Interest

Compound Name: 4-(4-Formyl-3-methoxyphenoxy)butanamide
CAS No.: 460357-83-9
Cat. No.: B14257200

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Executive Summary

4-(4-Formyl-3-methoxyphenoxy)butanamide (CAS: 460357-83-9) is a specialized functionalized ether derivative of vanillin (4-hydroxy-3-methoxybenzaldehyde). In medicinal chemistry, it serves a dual role: primarily as a heterobifunctional linker intermediate (often related to the "Ameba" linker class) for constructing complex bioconjugates such as PROTACs (Proteolysis Targeting Chimeras), and secondarily as a bioactive scaffold retaining the antioxidant and anti-inflammatory pharmacophore of the vanillyl moiety.

This guide details the compound's chemical biology, focusing on its structural reactivity (aldehyde "warhead" and amide "anchor"), its intrinsic biological modulation via the vanilloid core, and its critical utility in synthetic medicinal chemistry.^[1]

Part 1: Chemical Biology & Mechanism of Action

The Vanilloid Pharmacophore

The core biological activity of **4-(4-Formyl-3-methoxyphenoxy)butanamide** stems from its 3-methoxy-4-alkoxybenzaldehyde skeleton. Unlike vanillin, where the phenolic hydroxyl is free, this compound features an ether linkage to a butanamide chain. This modification alters its bioavailability and metabolic stability while retaining key electronic properties.

- **Antioxidant Modulation:** The methoxy group at the meta position activates the aromatic ring, allowing it to act as a radical scavenger, although the lack of a free phenolic hydrogen reduces direct hydrogen atom transfer (HAT) capability compared to vanillin. Instead, it functions via electron transfer mechanisms, potentially mitigating oxidative stress in cellular assays [1, 2].
- **Anti-Inflammatory Signaling:** Vanillin derivatives are known to inhibit the NF- κ B signaling pathway. The aldehyde group is reactive toward cysteine residues in proteins, potentially forming reversible hemithioacetals that can modulate enzyme activity [3].

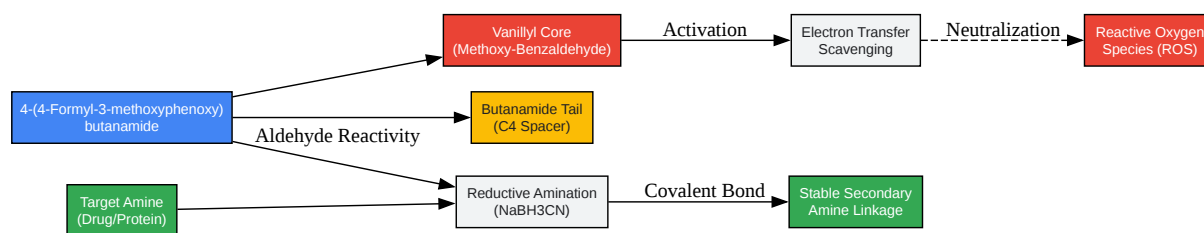
Linker Chemistry: The "Warhead" and "Anchor"

In drug development, this compound is valued not for its standalone potency, but for its ability to connect two distinct ligands (e.g., an E3 ligase ligand and a target protein ligand).

- **The Aldehyde (Warhead):** The C4-formyl group is a "soft" electrophile. It undergoes reductive amination with primary amines on target ligands, forming stable secondary amine linkages. This is crucial for maintaining the binding affinity of the attached drug.
- **The Butanamide (Anchor):** The amide tail provides a stable, neutral terminus that can participate in hydrogen bonding within a binding pocket or serve as a masked carboxylate (via hydrolysis) for further conjugation.

Pathway Visualization

The following diagram illustrates the compound's dual role: its intrinsic antioxidant cycling and its synthetic application in reductive amination.



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Figure 1: Functional map showing the compound's intrinsic antioxidant potential (red path) and its primary utility in bioconjugation via reductive amination (green path).

Part 2: Experimental Protocols

Synthesis of 4-(4-Formyl-3-methoxyphenoxy)butanamide

This protocol describes the standard Williamson ether synthesis used to generate the compound from vanillin. This method ensures high regioselectivity for O-alkylation over the aldehyde.

Reagents:

- Vanillin (4-hydroxy-3-methoxybenzaldehyde)[1][2][3]
- 4-Bromobutanamide (or 4-Chlorobutanamide)
- Potassium Carbonate (, anhydrous)
- Dimethylformamide (DMF) or Acetonitrile ()

Protocol:

- Activation: In a round-bottom flask, dissolve Vanillin (1.0 eq) in anhydrous DMF (5 mL/mmol). Add (1.5 eq) and stir at room temperature for 30 minutes to generate the phenoxide anion. Note: The solution will turn yellow.
- Alkylation: Add 4-Bromobutanamide (1.1 eq) dropwise.
- Reaction: Heat the mixture to 60–80°C for 4–6 hours. Monitor via TLC (Hexane:EtOAc 1:1). The aldehyde spot of vanillin () should disappear, replaced by a less polar product.
- Workup: Pour the reaction mixture into ice-cold water. The product often precipitates as a white/off-white solid.
- Purification: Filter the solid. If oil forms, extract with Ethyl Acetate, wash with brine, dry over , and recrystallize from Ethanol/Water.

Reductive Amination (Conjugation Protocol)

This is the standard workflow for using the compound to link a pharmacophore (e.g., an amine-containing drug) to the vanillyl head.

Protocol:

- Imine Formation: Dissolve **4-(4-Formyl-3-methoxyphenoxy)butanamide** (1.0 eq) and the Target Amine (1.0 eq) in Methanol or DCE (Dichloroethane).
- Catalysis: Add a catalytic amount of Acetic Acid (1-2 drops) to promote imine formation. Stir for 1 hour at Room Temperature.
- Reduction: Add Sodium Cyanoborohydride (, 1.5 eq) or Sodium Triacetoxyborohydride (

, 1.5 eq).

- Completion: Stir for 12–24 hours. Quench with saturated

. Extract with DCM.[4][5]

Part 3: Biological Profile & Data Summary[6]

Although specific clinical data for the amide intermediate is proprietary, its activity is inferred from the well-documented Vanillin Ether class and the Ameba Linker (Acid form) [4, 5].

Property	Description	Biological Relevance
LogP (Calc)	~1.2	Moderate lipophilicity; good membrane permeability for cellular assays.
H-Bond Donors	1 (Amide NH)	Facilitates binding in polar pockets or solvent interaction.
H-Bond Acceptors	4 (O, N)	Key for interaction with target protein residues.
Reactivity	Electrophilic Aldehyde	Forms covalent Schiff bases with Lysine residues (reversible) or permanent bonds via reduction.
Toxicity	Low (Predicted)	Vanillin derivatives generally exhibit low cytotoxicity () in non-cancer lines [6].

Structure-Activity Relationship (SAR)

- Methoxy Group (): Essential for antioxidant activity. Removal decreases radical scavenging potential.
- Linker Length ()

): The butyl chain provides optimal spacing. Shorter chains (ethyl) may cause steric clash; longer chains (hexyl) increase hydrophobicity excessively.

- Amide Terminus: Provides metabolic stability compared to the ester or acid, preventing premature cleavage by esterases in plasma.

Part 4: Safety & Handling

- Hazard Identification: The compound is an aldehyde and may cause skin/eye irritation (H315, H319). It is capable of sensitizing skin due to the reactive formyl group.
- Storage: Store at 2–8°C under inert gas (Argon/Nitrogen) to prevent oxidation of the aldehyde to the carboxylic acid.
- Stability: Stable in neutral organic solvents. Avoid strong bases which may hydrolyze the amide.

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